

Application Notes and Protocols: Methyl 2-aminoheptanoate in Medicinal Chemistry

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Compound of Interest

Compound Name: Methyl 2-aminoheptanoate

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Introduction: The Potential of Methyl 2-aminoheptanoate as a Versatile Building Block

Methyl 2-aminoheptanoate is a non-proteinogenic α -amino acid ester that holds significant promise as a versatile building block in medicinal chemistry. While specific applications of this exact molecule are not extensively documented in publicly available literature, its structural features—a reactive amino group, a methyl ester, and a five-carbon side chain—suggest a range of potential uses in drug design and discovery. Its utility can be extrapolated from the well-established roles of other unnatural amino acids (UAAs) and the strategic incorporation of methyl groups in therapeutic agents.^[1]

The incorporation of UAAs like 2-aminoheptanoic acid into peptide-based drugs or as scaffolds for small molecules can lead to improved pharmacokinetic and pharmacodynamic properties.^[1] The lipophilic heptanoate side chain can enhance membrane permeability and protein-binding interactions, while the methyl ester provides a handle for further chemical modification or can act as a prodrug moiety, improving oral bioavailability.

The "magic methyl" effect, a well-documented phenomenon in medicinal chemistry, suggests that the strategic placement of a methyl group can significantly enhance a molecule's potency, selectivity, and metabolic stability.^{[2][3]} While the methyl group in **Methyl 2-aminoheptanoate**

is part of the ester, its influence on the overall physicochemical properties of derivatives can be profound.

Potential Advantages of Incorporating **Methyl 2-aminoheptanoate** in Drug Candidates:

- **Increased Lipophilicity:** The heptyl side chain can increase the lipophilicity of a parent molecule, potentially improving its ability to cross cell membranes.
- **Enhanced Protein-Ligand Interactions:** The alkyl side chain can participate in hydrophobic interactions within the binding pockets of target proteins.
- **Improved Metabolic Stability:** The non-natural structure can confer resistance to enzymatic degradation, prolonging the half-life of a drug.
- **Scaffold for Further Derivatization:** The amino and ester groups serve as synthetic handles for the attachment of other pharmacophoric groups.

Potential Therapeutic Applications and Rationale

Based on the activities of structurally related amino acid esters and derivatives, **Methyl 2-aminoheptanoate** could be a valuable starting point for the development of novel therapeutics in several areas:

Anticancer Agents

Numerous studies have demonstrated the efficacy of novel amino acid ester derivatives as potent antiproliferative agents. For instance, derivatives of genistein coupled with amino acid esters have shown significant cytotoxicity against various cancer cell lines.^[4]

Rationale: **Methyl 2-aminoheptanoate** can be used to synthesize novel compounds that target cancer-specific pathways. The lipophilic side chain could facilitate entry into cancer cells, and the amino ester backbone can be decorated with moieties that inhibit key enzymes or protein-protein interactions involved in tumor growth and progression.

Hypolipidemic Agents

Amino acid ester-coupled derivatives of natural products like caffeoylquinic acid have been shown to regulate lipid accumulation in liver cells.^[5]

Rationale: The structural features of **Methyl 2-aminoheptanoate** could be leveraged to design compounds that modulate lipid metabolism. The heptyl group might interact with lipid-binding proteins or enzymes involved in cholesterol and fatty acid synthesis.

Peptidomimetics

The use of unnatural amino acids is a cornerstone of peptidomimetic design, aiming to create peptide-like molecules with improved stability and oral bioavailability.^[1]

Rationale: Incorporating **Methyl 2-aminoheptanoate** into a peptide sequence can introduce conformational constraints and increase resistance to proteolysis. This can lead to more potent and stable peptide-based drugs targeting a variety of receptors and enzymes.

Illustrative Quantitative Data (Hypothetical)

The following tables present hypothetical quantitative data for derivatives of **Methyl 2-aminoheptanoate**, based on reported values for analogous compounds. This data is for illustrative purposes only.

Table 1: Hypothetical Antiproliferative Activity of **Methyl 2-aminoheptanoate** Derivatives. Data is extrapolated from the activity of genistein amino acid ester derivatives against HCT-116 cells.^[4]

Compound ID	Modification on Amino Group	IC50 (µM) on HCT-116 Cells
M2AH-001	Unsubstituted	> 50
M2AH-002	N-Benzoyl	15.2
M2AH-003	N-(4-Chlorobenzoyl)	8.5
M2AH-004	N-(3,4-Dichlorobenzoyl)	3.1
Genistein	(Reference)	25.8

Table 2: Hypothetical Lipid-Lowering Effects of **Methyl 2-aminoheptanoate** Derivatives. Data is extrapolated from the effects of caffeoylquinic acid-amino acid ester derivatives on oleic acid-induced lipid accumulation in HepG2 cells.^[5]

Compound ID	Modification on Amino Group	% Reduction in Lipid Accumulation
M2AH-L01	N-Caffeoyl	15%
M2AH-L02	N-(4,5-Isopropylidene-caffeoyl)	25%
M2AH-L03	N-Feruloyl	18%
Simvastatin	(Reference)	30%

Experimental Protocols

The following are detailed, hypothetical protocols for the synthesis and biological evaluation of derivatives of **Methyl 2-aminoheptanoate**.

Protocol for the Synthesis of N-Acyl Methyl 2-aminoheptanoate Derivatives

This protocol describes a general method for the acylation of the amino group of **Methyl 2-aminoheptanoate**.

Materials:

- **Methyl 2-aminoheptanoate** hydrochloride
- Desired carboxylic acid (e.g., benzoyl chloride)
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Dissolve **Methyl 2-aminoheptanoate** hydrochloride (1.0 eq) in DCM.
- Add TEA (2.2 eq) and stir for 10 minutes at room temperature.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add the desired acyl chloride (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash sequentially with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the desired N-acyl **Methyl 2-aminoheptanoate** derivative.

Protocol for In Vitro Antiproliferative Assay (MTT Assay)

This protocol outlines the evaluation of the cytotoxic effects of synthesized derivatives on a cancer cell line (e.g., HCT-116).

Materials:

- HCT-116 human colon cancer cells
- DMEM medium supplemented with 10% FBS and 1% penicillin-streptomycin
- Synthesized **Methyl 2-aminoheptanoate** derivatives dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution

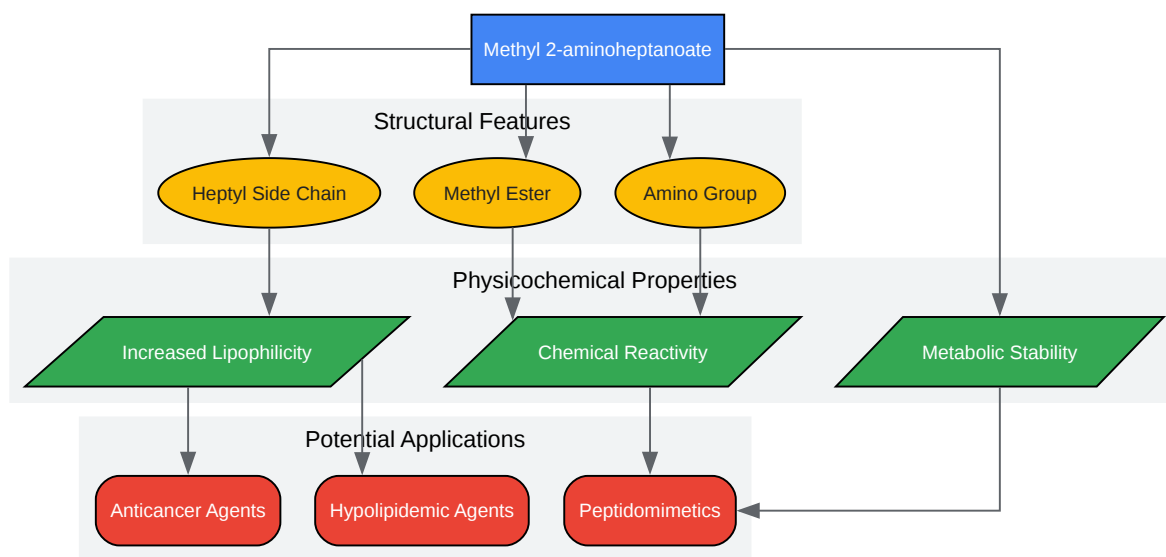
- 96-well plates
- Microplate reader

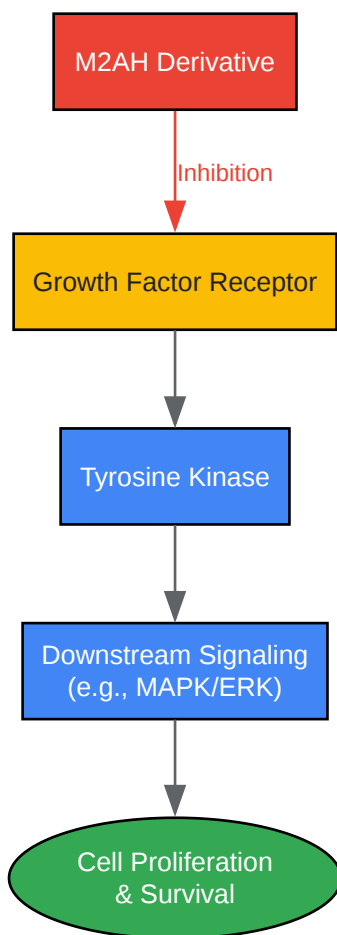
Procedure:

- Seed HCT-116 cells in 96-well plates at a density of 5,000 cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of the synthesized compounds (e.g., 0.1, 1, 10, 50, 100 μ M) for 48 hours. Use DMSO as a vehicle control.
- After the incubation period, add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the cell viability as a percentage of the control and determine the IC₅₀ values.

Visualizations

Logical Relationship of Methyl 2-aminoheptanoate in Drug Design





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